

An In-depth Technical Guide to 1,4-Divinylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-Divinylbenzene** (DVB), a key crosslinking agent in polymer chemistry. The document details its fundamental properties, applications, safety and handling protocols, and experimental procedures for its use in polymerization reactions.

Core Properties of 1,4-Divinylbenzene

1,4-Divinylbenzene is an organic compound with the chemical formula C₁₀H₁₀.[1][2][3][4][5] It consists of a benzene ring substituted with two vinyl groups at the para position. This bifunctional nature allows it to act as a crosslinking agent, forming bridges between polymer chains and creating robust, three-dimensional polymer networks.

Table 1: Physicochemical Properties of **1,4-Divinylbenzene**



Property	Value	
Molecular Formula	C10H10	
Molecular Weight	130.19 g/mol [1][2]	
CAS Number	105-06-6[1][4][5]	
Appearance	White to light yellow powder or liquid[4]	
Density	Approximately 0.914 g/mL at 25 °C[5]	
Melting Point	95 °C	
Boiling Point	180-195 °C	
Solubility	Insoluble in water; soluble in organic solvents like benzene and toluene.	
Flash Point	148 °F (64 °C)[5]	

Applications in Polymer Synthesis

The primary application of **1,4-Divinylbenzene** is as a crosslinking agent in the production of polymers, most notably polystyrene-based resins. Its incorporation into a polymer matrix imparts enhanced mechanical strength, thermal stability, and solvent resistance.

Key applications include:

- Ion-Exchange Resins: DVB is a crucial component in the synthesis of both cation and anion exchange resins. The crosslinked network provides the necessary insolubility and mechanical integrity for the resin beads.
- Polymer Supports for Solid-Phase Synthesis: In drug development and organic synthesis,
 DVB-crosslinked polymers serve as solid supports for catalysts, reagents, and scavenging agents.
- Monolithic Columns for Chromatography: Porous polymer monoliths, often prepared from styrene and DVB, are used as stationary phases in high-performance liquid chromatography (HPLC).



• Synthesis of Porous Materials: The copolymerization of DVB with other monomers in the presence of a porogen (a non-reactive solvent) leads to the formation of macroporous materials with high surface areas, suitable for applications in catalysis and separation.

Safety and Handling

1,4-Divinylbenzene is a reactive chemical and requires careful handling. It is classified as a skin and eye irritant and may cause respiratory irritation. It is also suspected of damaging the unborn child and is toxic to aquatic life with long-lasting effects.

Table 2: GHS Hazard Information for 1,4-Divinylbenzene

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction
Reproductive Toxicity	2	H361d: Suspected of damaging the unborn child
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Chronic Hazard	2	H411: Toxic to aquatic life with long lasting effects

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, chemicalresistant gloves, and a lab coat.
- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.
- Avoid contact with skin, eyes, and clothing.



- Keep away from heat, sparks, and open flames.
- Store in a cool, dry, and well-ventilated place, away from incompatible materials such as oxidizing agents and acids.
- Commercial DVB is often supplied with an inhibitor (e.g., 4-tert-butylcatechol) to prevent spontaneous polymerization.

Experimental Protocols

The following are illustrative experimental protocols for the use of **1,4-Divinylbenzene** in polymerization reactions. These are intended as a guide and may require optimization based on specific research needs and available equipment.

Suspension Polymerization of Styrene and 1,4-Divinylbenzene

This protocol describes the synthesis of crosslinked polystyrene beads.

Materials:

- Styrene
- 1,4-Divinylbenzene (DVB)
- Benzoyl peroxide (initiator)
- Poly(vinyl alcohol) (PVA) (suspending agent)
- Deionized water
- Methanol (for washing)

Procedure:

 Organic Phase Preparation: In a beaker, dissolve 0.1 g of benzoyl peroxide in a mixture of 10 mL of styrene and 1 mL of 1,4-divinylbenzene.



- Aqueous Phase Preparation: In a 250 mL three-necked flask equipped with a mechanical stirrer, condenser, and nitrogen inlet, dissolve 100 mg of poly(vinyl alcohol) in 70 mL of deionized water. Heat gently to aid dissolution.
- Dispersion: While vigorously stirring the aqueous phase, slowly add the organic phase to form a fine suspension of droplets. The size of the resulting polymer beads is influenced by the stirring rate, with higher rates generally producing smaller beads.
- Polymerization: Heat the reaction mixture to 80-90 °C under a nitrogen atmosphere and maintain this temperature for 4-6 hours.
- Work-up: Cool the reaction mixture to room temperature while continuing to stir. Filter the
 polymer beads and wash them sequentially with hot water and methanol to remove any
 unreacted monomers and the suspending agent.
- Drying: Dry the resulting beads in a vacuum oven at 60 °C to a constant weight.

Atom Transfer Radical Polymerization (ATRP) of Styrene with 1,4-Divinylbenzene

This protocol is for the synthesis of branched or crosslinked polystyrene with a more controlled architecture.

Materials:

- Styrene
- 1,4-Divinylbenzene (DVB)
- Ethyl α-bromoisobutyrate (initiator)
- Copper(I) bromide (CuBr) (catalyst)
- N,N,N',N",N"-Pentamethyldiethylenetriamine (PMDETA) (ligand)
- Anisole (solvent)
- Methanol (for precipitation)



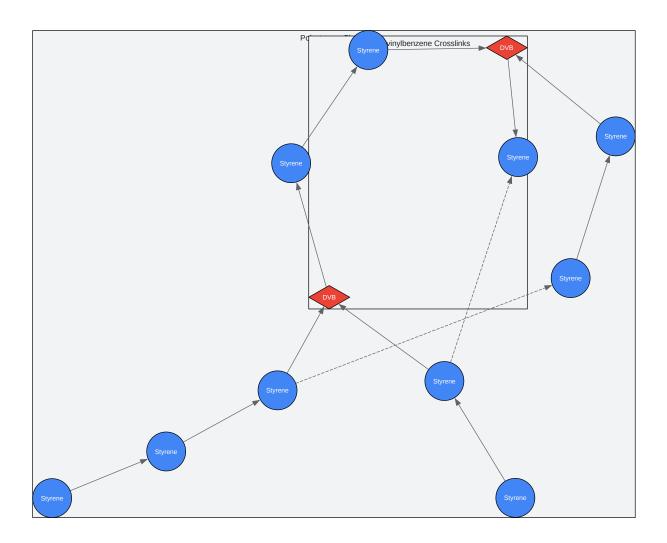
Procedure:

- Reaction Setup: To a Schlenk flask, add CuBr (e.g., 0.1 mmol). The flask is then sealed with a rubber septum and purged with nitrogen.
- Addition of Reagents: Add anisole (solvent), styrene (monomer), DVB (crosslinking agent), and PMDETA (ligand) to the flask via syringe. The molar ratios of these components will determine the properties of the final polymer and should be calculated based on the desired degree of polymerization and crosslinking.
- Initiation: Degas the mixture by several freeze-pump-thaw cycles. Then, add the initiator, ethyl α-bromoisobutyrate, via syringe.
- Polymerization: Place the flask in a preheated oil bath at the desired temperature (e.g., 110 °C) and stir for the specified reaction time. The progress of the polymerization can be monitored by taking samples and analyzing them by techniques such as gas chromatography (for monomer conversion) and size exclusion chromatography (for molecular weight and dispersity).
- Termination and Purification: Cool the reaction to room temperature and open the flask to air
 to terminate the polymerization. Dilute the mixture with a suitable solvent (e.g.,
 tetrahydrofuran) and pass it through a short column of neutral alumina to remove the copper
 catalyst.
- Isolation: Precipitate the polymer by adding the solution dropwise into a large volume of cold methanol. Filter the polymer and dry it under vacuum.

Visualizing Polymer Crosslinking

The following diagram illustrates the role of **1,4-Divinylbenzene** in creating a crosslinked polymer network during the copolymerization with a monomer like styrene.





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Caption: A simplified 2D representation of a polymer network formed by the copolymerization of styrene and **1,4-divinylbenzene** (DVB), where DVB acts as a crosslinking agent connecting different polystyrene chains.

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